

Nostopeptin B: A Comprehensive Technical Guide on its Chemical Structure and Biological Activity

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This technical guide provides an in-depth overview of the chemical structure, isolation, and biological activity of **Nostopeptin B**, a potent serine protease inhibitor isolated from the cyanobacterium *Nostoc minutum*. The information presented herein is intended to support research and development efforts in the fields of natural product chemistry, enzymology, and drug discovery.

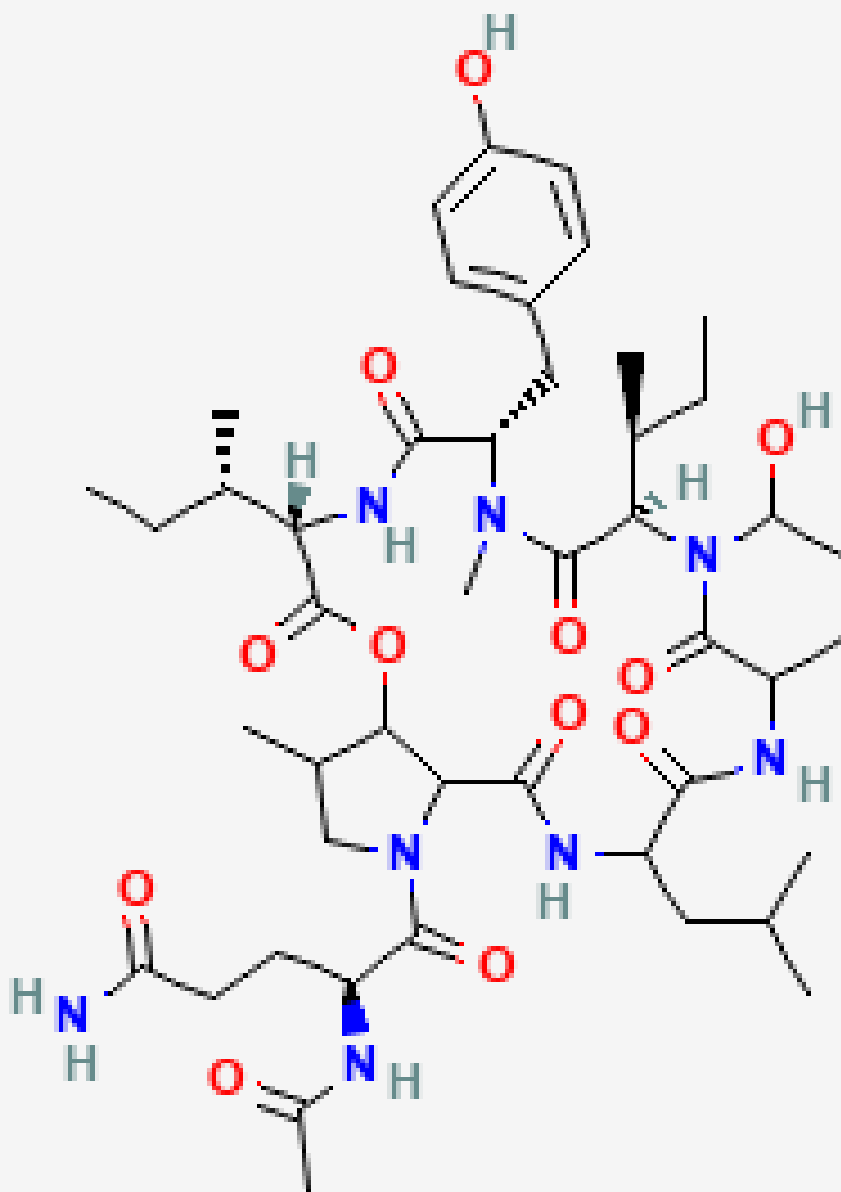
Chemical Structure of Nostopeptin B

Nostopeptin B is a cyclic depsipeptide with the molecular formula $C_{46}H_{70}N_8O_{12}$.^[1] Its structure is characterized by a macrocyclic ring composed of a mix of standard and modified amino acid residues, along with a short side chain. The core structure was elucidated through a combination of high-resolution fast atom bombardment mass spectrometry (HRFABMS) and extensive two-dimensional nuclear magnetic resonance (2D NMR) spectroscopy.^[1]

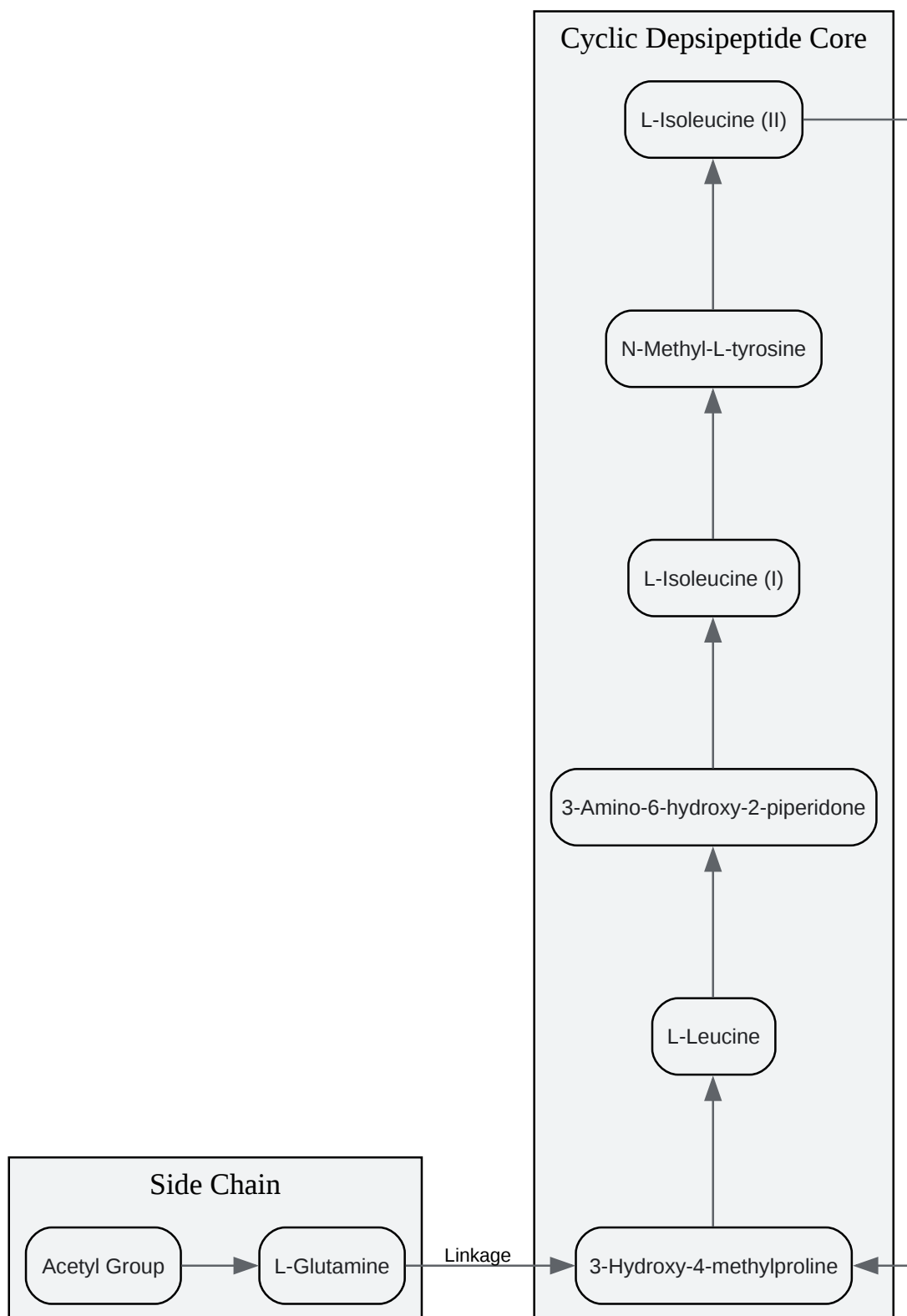
The constituent amino acids of **Nostopeptin B** are L-Leucine (Leu), L-Glutamine (Gln), two L-Isoleucine (Ile) residues, and three modified amino acids: 3-amino-6-hydroxy-2-piperidone

(Ahp), N-methyl-L-tyrosine (N-MeTyr), and 3-hydroxy-4-methylproline (Hmp).[1] An acetyl moiety is also present, distinguishing it from its analogue, Nostopeptin A.[1] The stereochemistry of the standard amino acid residues was determined to be of the L-configuration through chiral gas chromatography and Marfey's method.

Below is a two-dimensional representation of the chemical structure of **Nostopeptin B**:



The key structural features of **Nostopeptin B** are highlighted in the diagram below, illustrating the cyclic depsipeptide core and the constituent amino acid residues.



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Biological Activity and Quantitative Data

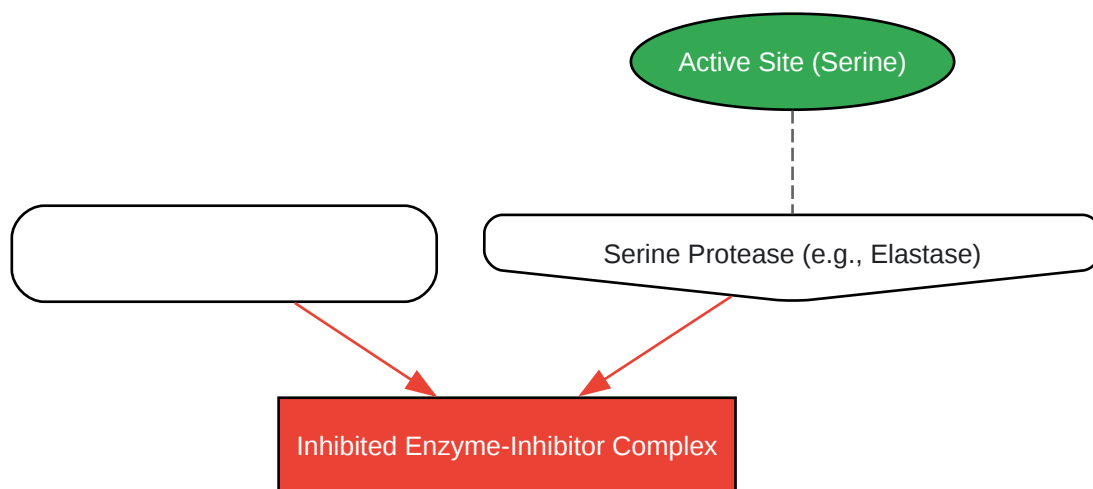
Nostopeptin B is a potent inhibitor of the serine proteases elastase and chymotrypsin.[1] It exhibits no inhibitory activity against papain, trypsin, thrombin, or plasmin at concentrations up to 100 µg/mL.[2] The inhibitory activity is attributed to the presence of the 3-amino-6-hydroxy-2-piperidone (Ahp) residue, a common feature in this class of cyanobacterial protease inhibitors. [2]

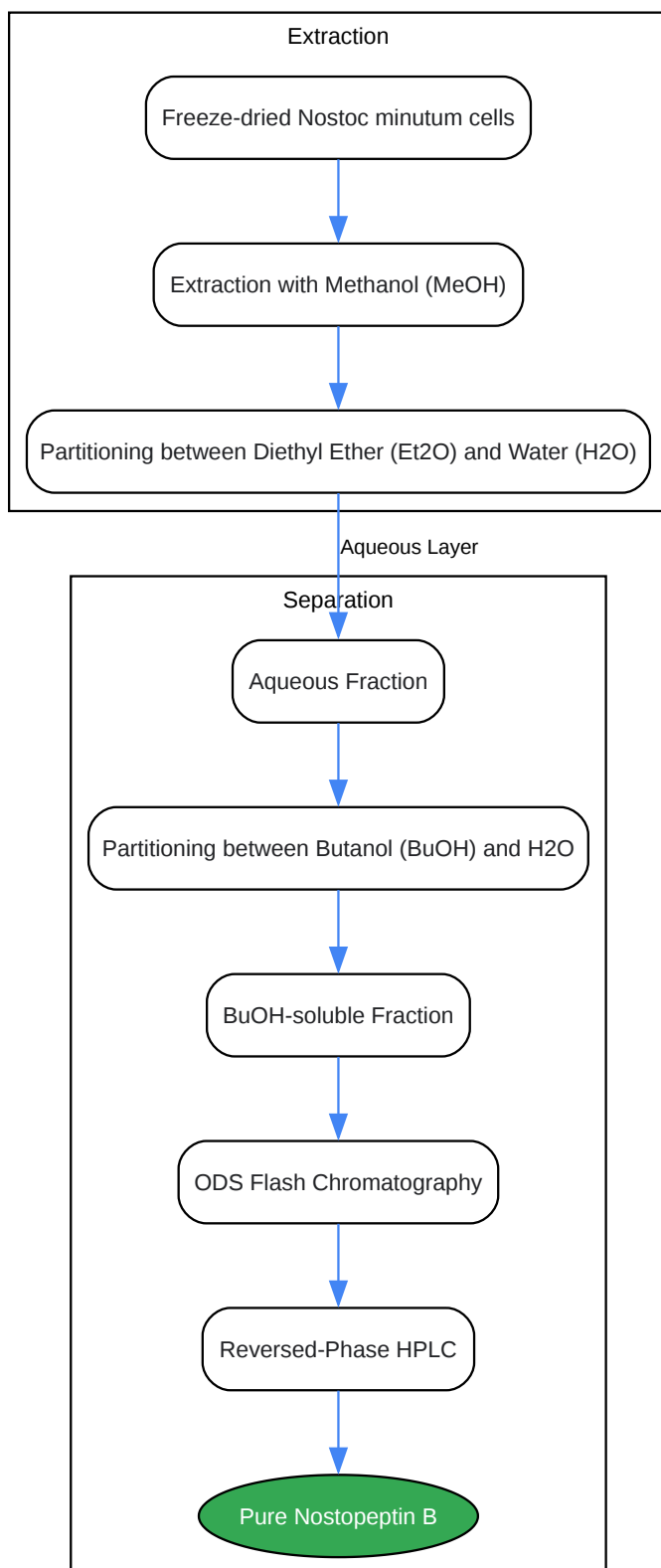
The following table summarizes the quantitative data for the inhibitory activity of **Nostopeptin B**.

Enzyme	IC50 Value (µg/mL)	IC50 Value (µM)	Source
Elastase	11.0	~11.86	Okino et al., 1997[2]
Elastase	-	1.2	Ploutno & Carmeli, 2002
Chymotrypsin	1.6	~1.73	Okino et al., 1997[2]

Molecular Weight of **Nostopeptin B** ≈ 927.1 g/mol

The proposed mechanism of action involves the interaction of the Ahp residue with the active site of the serine protease, leading to the inhibition of its catalytic activity. A generalized schematic of this inhibition is presented below.





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